

"Antibacterial Agent 197": An Obscure Compound with Limited Public Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antibacterial agent 197

Cat. No.: B12386366

[Get Quote](#)

Despite a specific chemical identifier, "**Antibacterial agent 197**" appears to be a compound with minimal publicly available research, hindering the creation of a comprehensive technical guide. Information is largely confined to supplier data, with a notable absence of in-depth studies on its biological activity, mechanism of action, and relevant experimental protocols.

"**Antibacterial agent 197**" is listed by chemical suppliers with the CAS number 54387-80-3.[1] The molecular formula is cited as C₁₉H₃₀N₂O₁₂, with a molecular weight of 478.40 g/mol.[1] However, beyond these basic chemical identifiers, there is a significant lack of published scientific literature detailing its antibacterial properties or any potential therapeutic applications.

It is crucial to distinguish this small molecule from CRM197, a well-documented, non-toxic mutant of diphtheria toxin used as a carrier protein in conjugate vaccines.[2][3] CRM197 is a large protein with a molecular weight of approximately 58.4 kDa and has a distinct function in immunology, unrelated to direct antibacterial activity.[2]

The absence of research papers and clinical trial data for "**Antibacterial agent 197**" makes it impossible to provide a detailed technical guide that includes experimental protocols and signaling pathways as requested. Such a document would require extensive, publicly accessible research on its efficacy, safety, and mode of action, which is currently not available.

Physicochemical Properties

While detailed experimental data is unavailable, some computational predictions of the physicochemical properties of "**Antibacterial agent 197**" are provided by chemical suppliers.

Property	Value	Reference
Molecular Formula	C19H30N2O12	[1]
Molecular Weight	478.40 g/mol	[1]
CAS Number	54387-80-3	[1]
Heavy Atom Count	33	[1]
Rotatable Bond Count	8	[1]
Hydrogen Bond Acceptors	11	[1]
Hydrogen Bond Donors	6	[1]
Topological Polar Surface Area	202.34 Å ²	[1]
pKa	2.195	[1]
XLogP	-3.567	[1]

Experimental Protocols and Signaling Pathways

A thorough search of scientific databases reveals no specific experimental protocols for testing the antibacterial activity of "**Antibacterial agent 197**." General methods for evaluating antimicrobial agents are well-established and include techniques like determining the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) through broth dilution or agar diffusion assays.[4][5] However, without specific studies on this compound, any provided protocol would be generic rather than a reflection of established research.

Similarly, there is no information regarding the signaling pathways that "**Antibacterial agent 197**" might modulate in bacteria. Understanding the mechanism of action of an antibacterial agent is fundamental to its development and involves identifying its molecular target within the bacterial cell, such as enzymes involved in cell wall synthesis, protein synthesis, or DNA replication.[6][7][8] This information is currently not available for "**Antibacterial agent 197**."

Due to the lack of available data on experimental workflows or signaling pathways related to "**Antibacterial agent 197**," the creation of the requested Graphviz diagrams is not feasible.

In conclusion, "**Antibacterial agent 197**" remains an obscure chemical entity with its primary identification being a product number from a chemical supplier. Without dedicated scientific investigation and publication, a comprehensive technical guide on its chemical structure and properties cannot be compiled. Researchers interested in this compound would need to conduct foundational in vitro and in vivo studies to elucidate its potential as an antibacterial agent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dempochem.com [dempochem.com]
- 2. CRM197 - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- 4. actascientific.com [actascientific.com]
- 5. Methods for in vitro evaluating antimicrobial activity: A review - PMC [pmc.ncbi.nlm.nih.gov]
- 6. [Antibiotics mechanism of action] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Mode of Action & Target for Antibacterial Drug - Creative Biolabs [creative-biolabs.com]
- 8. 14.3 Mechanisms of Antibacterial Drugs - Microbiology | OpenStax [openstax.org]
- To cite this document: BenchChem. ["Antibacterial Agent 197": An Obscure Compound with Limited Public Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12386366#antibacterial-agent-197-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com